

Physical properties of 3-Fluorobenzoylacetoneitrile (melting point, solubility)

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Compound of Interest

Compound Name: 3-Fluorobenzoylacetoneitrile

Cat. No.: B1302146

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Technical Guide: Physicochemical Properties of 3-Fluorobenzoylacetoneitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Fluorobenzoylacetoneitrile**, a key chemical intermediate. The information herein is intended to support research, development, and manufacturing activities by providing accurate data on its melting point and solubility characteristics.

Core Physical Properties

3-Fluorobenzoylacetoneitrile is a fluorinated aromatic ketone with a nitrile group. Its chemical structure influences its physical characteristics and reactivity.

Structure:

- Systematic Name: 3-(3-Fluorophenyl)-3-oxopropanenitrile
- Synonyms: **3-Fluorobenzoylacetoneitrile**
- CAS Number: 21667-61-8

- Molecular Formula: C₉H₆FNO
- Molecular Weight: 163.15 g/mol

Quantitative Physical Data

The following table summarizes the key physical property of **3-Fluorobenzoylacetonitrile**.

Property	Value
Melting Point	69-70 °C

Solubility Profile

The solubility of a compound is critical for its application in synthesis, formulation, and biological assays.

Solvent	Solubility
Water	Insoluble
Acetone	Slightly Soluble
Chloroform	Slightly Soluble
Methanol	Very Slightly Soluble

Experimental Protocols

While specific experimental records for the determination of the physical properties of **3-Fluorobenzoylacetonitrile** are not publicly available, the following sections describe standard laboratory procedures that are widely accepted for determining the melting point and assessing the solubility of organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a solid is a crucial indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology:

- **Sample Preparation:** A small quantity of dry, finely powdered **3-Fluorobenzoylacetonitrile** is packed into a glass capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which is equipped with a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. This range is reported as the melting point.

Solubility Assessment (Qualitative)

A general understanding of a compound's solubility in various solvents is essential for reaction setup, purification, and formulation.

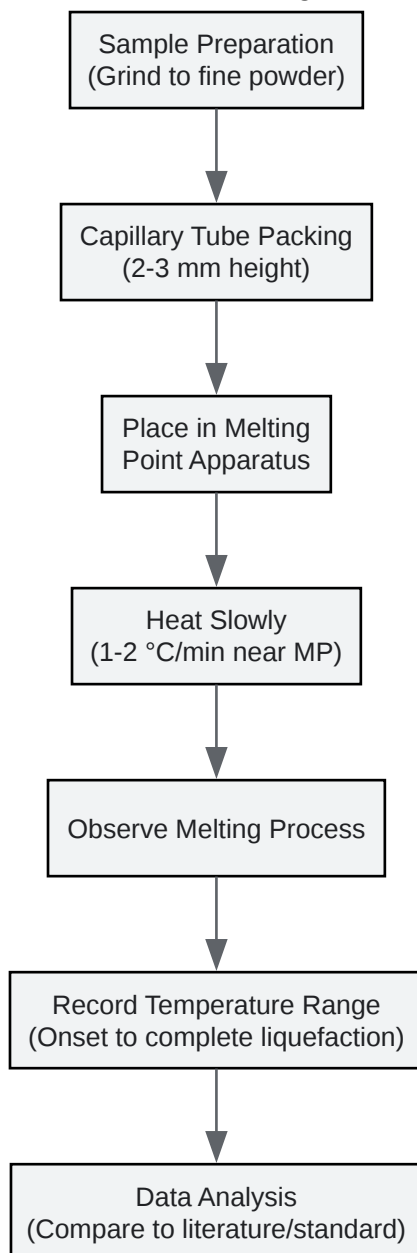
Methodology:

- **Solvent Selection:** A range of representative solvents (polar protic, polar aprotic, and nonpolar) are selected.
- **Sample Addition:** A small, measured amount of **3-Fluorobenzoylacetonitrile** (e.g., 10 mg) is added to a test tube containing a specific volume of the chosen solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated at a constant temperature (typically room temperature) and visually inspected for dissolution.
- **Classification:** The solubility is classified based on the amount of solute that dissolves in the solvent. Terms like "soluble," "slightly soluble," or "insoluble" are used to describe the observation.

Visualizations

The following diagram illustrates a standard workflow for the experimental determination of a compound's melting point.

Experimental Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination.

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